

Application Notes and Protocols: 6-CFDA in Fluorescence Microscopy

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Carboxyfluorescein diacetate (**6-CFDA**) is a versatile, cell-permeant fluorescent probe widely utilized in fluorescence microscopy for assessing cellular functions. Its utility stems from its ability to passively diffuse across the plasma membrane of live cells. Once inside, intracellular esterases cleave the acetate groups, converting the non-fluorescent **6-CFDA** into the highly fluorescent and membrane-impermeant 6-carboxyfluorescein.[1][2][3][4] This mechanism forms the basis for a variety of applications, including the assessment of cell viability, proliferation, cytotoxicity, and intercellular communication.

Chemical Properties of 6-CFDA:

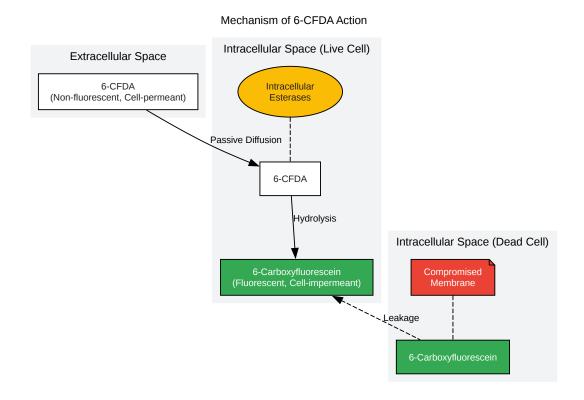


Property	Value
Molecular Formula	C25H16O9[2][5]
Molecular Weight	460.39 g/mol [2][6]
Excitation Maximum (after hydrolysis)	~495 nm[2][7]
Emission Maximum (after hydrolysis)	~519 nm[2][7]
Solubility	Soluble in DMSO[2]
Storage	Store desiccated at -20°C, protected from light[1][2]

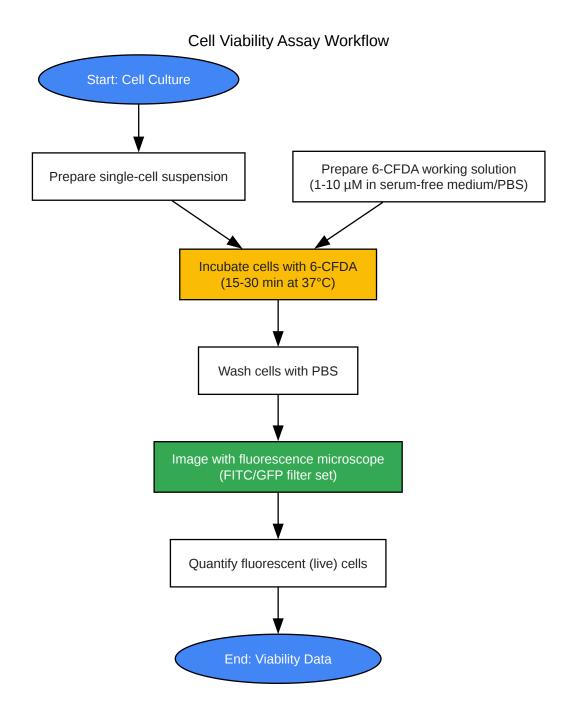
Mechanism of Action

The fundamental principle behind **6-CFDA**'s application lies in its conversion to a fluorescent, cell-impermeant molecule within viable cells.

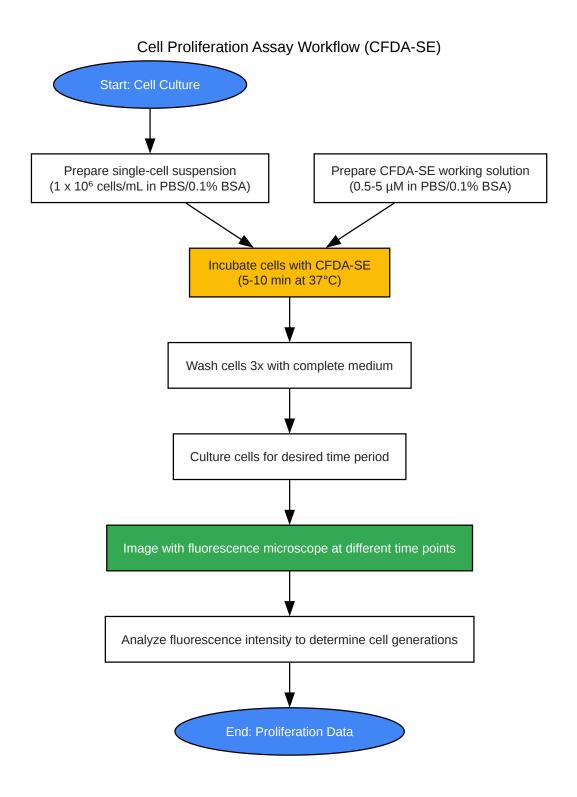












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